

Safety and handling of 6-Bromo-3-iodopyrazolo[1,5-a]pyrimidine

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Compound of Interest

Compound Name: 6-Bromo-3-iodopyrazolo[1,5-a]pyrimidine

Cat. No.: B1527503

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An In-Depth Technical Guide to the Safe Handling and Synthetic Utility of **6-Bromo-3-iodopyrazolo[1,5-a]pyrimidine**

Abstract: **6-Bromo-3-iodopyrazolo[1,5-a]pyrimidine** is a pivotal heterocyclic building block in contemporary drug discovery and medicinal chemistry. Its unique di-halogenated structure offers a platform for sequential and regioselective functionalization, enabling the synthesis of complex molecular architectures. The pyrazolo[1,5-a]pyrimidine core is a recognized "privileged scaffold," frequently found in potent kinase inhibitors and other biologically active agents.^{[1][2][3]} This guide provides a comprehensive technical overview for researchers and drug development professionals, covering critical safety protocols, prudent handling procedures, key reactivity insights, and validated experimental methodologies to ensure both laboratory safety and synthetic success.

Compound Profile and Physicochemical Properties

6-Bromo-3-iodopyrazolo[1,5-a]pyrimidine is a solid organic compound whose value lies in the differential reactivity of its two halogen substituents. The carbon-iodine bond is significantly more labile than the carbon-bromine bond under typical palladium-catalyzed cross-coupling conditions, allowing for selective reactions at the 3-position.

Table 1: Physicochemical and Identification Data

Property	Value	Source
IUPAC Name	6-bromo-3-iodopyrazolo[1,5-a]pyrimidine	[4] [5]
Molecular Formula	C ₆ H ₃ BrIN ₃	[4] [5]
Molecular Weight	323.92 g/mol	[4] [5]
CAS Number	1109284-33-4	[4] [5]
Appearance	Solid (typically light yellow)	[6]
SMILES	C1=C(C=NC2=C(C=NN21)I)Br	[4] [5]

| InChIKey | YYRFAUZQNJKHU-UHFFFAOYSA-N |[\[4\]](#)[\[5\]](#) |

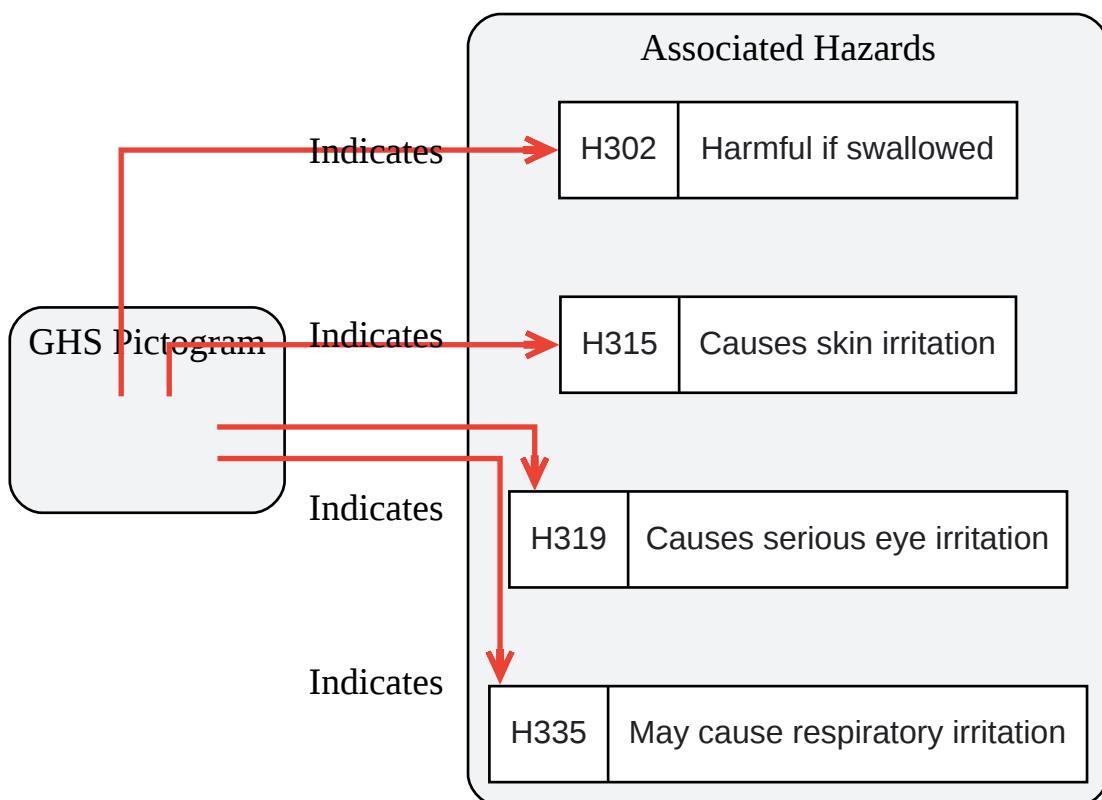
Comprehensive Safety and Hazard Assessment

According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, **6-Bromo-3-iodopyrazolo[1,5-a]pyrimidine** is classified as a hazardous substance.[\[4\]](#) Adherence to strict safety protocols is mandatory.

Table 2: GHS Hazard Classification

Hazard Code	Description	Pictogram
H302	Harmful if swallowed	Exclamation Mark
H315	Causes skin irritation	Exclamation Mark
H319	Causes serious eye irritation	Exclamation Mark
H335	May cause respiratory irritation	Exclamation Mark

Source: PubChem CID 56845243[\[4\]](#)



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Caption: GHS Hazard pictogram and associated statements.

Personal Protective Equipment (PPE)

The causality behind PPE selection is the prevention of exposure via all potential routes: inhalation, ingestion, and dermal contact.

- Eye Protection: Wear safety glasses with side-shields conforming to EN166 (EU) or NIOSH (US) standards. The risk of serious eye irritation necessitates this primary control.
- Hand Protection: Handle with chemical-resistant gloves (e.g., nitrile rubber) inspected prior to use. Use proper glove removal technique to avoid skin contact. This is critical as the compound is a known skin irritant.^[4]
- Respiratory Protection: Use personal protective equipment and avoid dust formation. If engineering controls (like a fume hood) are insufficient or when handling large quantities, a

NIOSH-approved particulate respirator is required to mitigate the risk of respiratory tract irritation.[4][6]

- **Body Protection:** A standard laboratory coat is required. Ensure it is buttoned to protect against accidental spills.

Emergency First-Aid Procedures

Immediate and correct response to exposure is critical.

- **If Inhaled:** Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician immediately.
- **In Case of Skin Contact:** Take off immediately all contaminated clothing.[6][7] Wash off with soap and plenty of water. Consult a physician if irritation persists.
- **In Case of Eye Contact:** Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes and seek immediate medical attention.[6][7]
- **If Swallowed:** Rinse mouth with water. Call a poison center or doctor if you feel unwell. Never give anything by mouth to an unconscious person.

Prudent Laboratory Handling and Storage

Proper handling and storage protocols are self-validating systems designed to maintain compound integrity and prevent accidental exposure or degradation.

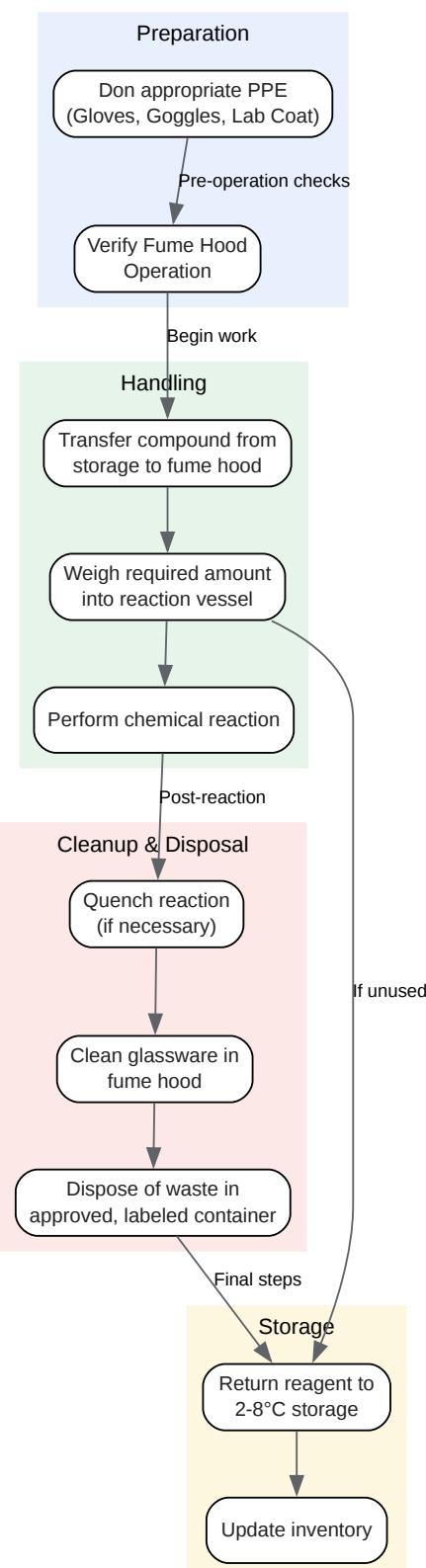
Handling

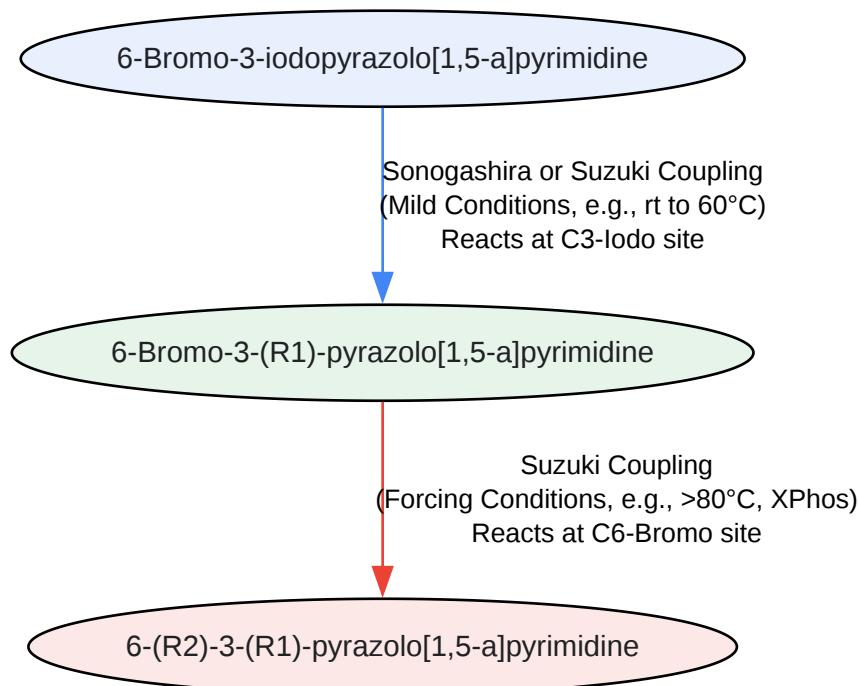
- **Ventilation:** All manipulations must be performed in a well-ventilated area, preferably within a certified chemical fume hood, to avoid inhalation of dust.[6]
- **Inert Atmosphere:** While not strictly required for short-term handling, for reactions sensitive to oxidation or moisture, handling under an inert atmosphere (e.g., nitrogen or argon) is good practice.

- Static Discharge: Take precautionary measures against static discharges, especially when transferring large quantities of powdered material.[7]

Storage

- Conditions: Keep the container tightly closed in a dry and well-ventilated place.[5] Store in a cool, dark place, typically recommended at 2-8°C for long-term stability.[5]
- Incompatibilities: Keep away from strong oxidizing agents and strong acids.[7]
- Container: Store in the original, clearly labeled container.



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